

An In-depth Technical Safety Guide on 1,3-Dibromobenzene-d4

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Compound of Interest

Compound Name: 1,3-Dibromobenzene-d4

Cat. No.: B13439422

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Disclaimer: Specific safety data for **1,3-Dibromobenzene-d4** (CAS No. 1616983-07-3) is limited. This guide is compiled using data from the safety data sheet (SDS) of its non-deuterated analogue, 1,3-Dibromobenzene (CAS No. 108-36-1). The toxicological and chemical properties are expected to be nearly identical, as deuterium substitution typically does not significantly alter a molecule's hazardous characteristics.

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **1,3-Dibromobenzene-d4**, designed for researchers, scientists, and professionals in drug development.

Section 1: Hazard Identification and Classification

1,3-Dibromobenzene is classified as a hazardous substance. It is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

GHS Hazard Statements:

- H227: Combustible liquid.^[1]
- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^{[3][4]}
- H335: May cause respiratory irritation.^[1]

- H411: Toxic to aquatic life with long lasting effects.

Signal Word: Warning[1][4]

Pictogram:

- GHS07 (Exclamation Mark)[5]

Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 1,3-Dibromobenzene.

Property	Value	Reference
Molecular Formula	C ₆ H ₄ Br ₂	[1][6]
Molecular Weight	235.90 g/mol	[1][3][7]
Appearance	Clear, colorless to light yellow liquid	[1][8]
Odor	Odorless	[1]
Melting Point	-7 °C (lit.)	[7]
Boiling Point	218-219 °C (lit.)	[7]
Density	1.952 g/mL at 25 °C (lit.)	[7]
Vapor Pressure	5 mmHg at 66 °C	[7]
Vapor Density	8.15 - 8.16 (Air = 1.0)	[7][9]
Water Solubility	0.068 g/L	[8][9]
Refractive Index	n _{20/D} 1.608 (lit.)	[7]

Section 3: Toxicological Information

While comprehensive toxicological data is not fully available, existing information points to moderate acute toxicity and significant irritant properties.

Toxicity Metric	Value	Species	Reference
LD50 Oral	2,250 mg/kg	Mouse	[4][9]
LD50 Intraperitoneal	900 mg/kg	Mouse	[4]

- Skin Corrosion/Irritation: Causes skin irritation.[3][4]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[3][4]
- Respiratory Sensitization: May cause respiratory irritation.[9]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[9]
- Germ Cell Mutagenicity: Data not available.[9]
- Reproductive Toxicity: Data not available.[9]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[9]

Section 4: Handling, Storage, and Exposure Control

Proper handling and storage are crucial to minimize risk.

Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2][9]
- Do not breathe mist, vapors, or spray.[2][10]
- Use only in a well-ventilated area or outdoors.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1][4]
- Wear appropriate personal protective equipment (PPE).[10]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[9\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[9\]](#)
- Store locked up.[\[5\]](#)
- Incompatible with strong oxidizing agents.[\[9\]](#)

Exposure Controls and Personal Protective Equipment (PPE):

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.[\[2\]](#)
- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[10\]](#)
- Skin Protection: Wear chemical-impermeable gloves (inspected prior to use) and protective clothing.[\[9\]](#)[\[10\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., ABEK (EN 14387)).[\[9\]](#)[\[10\]](#)

Section 5: Emergency and First-Aid Protocols

Immediate and appropriate action is critical in case of exposure or emergency.

First-Aid Measures:

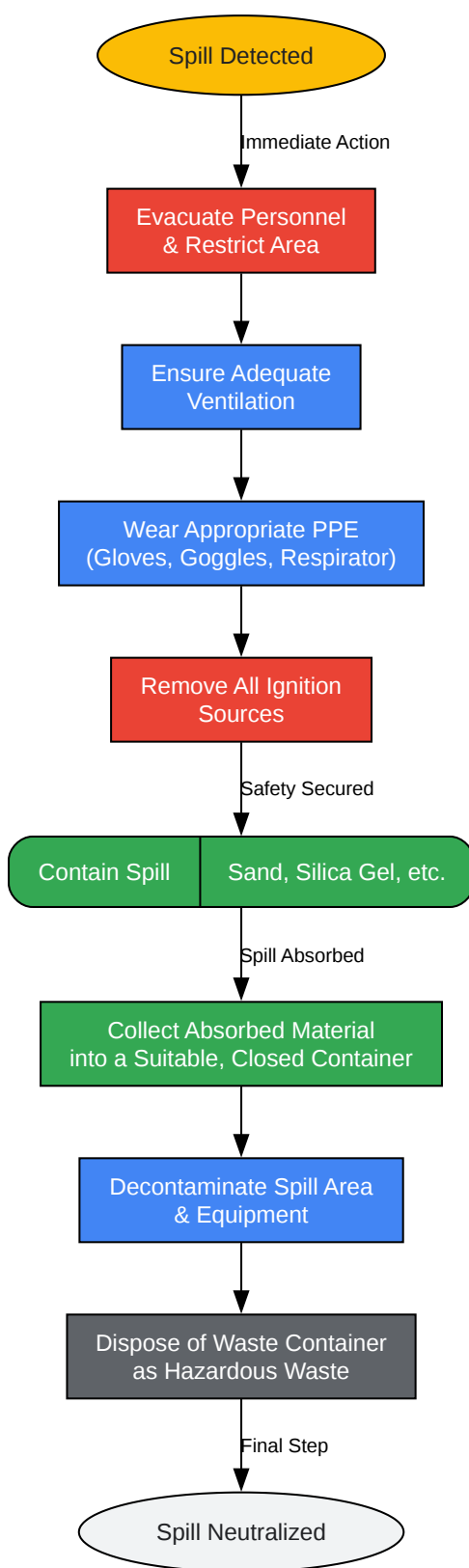
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[\[1\]](#)[\[2\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. Get medical attention if skin irritation occurs.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention if eye irritation persists.[\[1\]](#)[\[2\]](#)

- Ingestion: Clean mouth with water. Do NOT induce vomiting. Call a poison center or doctor for medical attention.[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1] Water mist can be used to cool closed containers.[1]
- Specific Hazards: The material is combustible and containers may explode when heated.[1] Hazardous decomposition products include carbon oxides and hydrogen bromide gas.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release (Spill) Protocol: A systematic approach is required to safely manage a spill of **1,3-Dibromobenzene-d4**. The logical workflow below outlines the necessary steps from initial detection to final decontamination.



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